

Pigment Violet 2 chemical structure and properties

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Compound of Interest

Compound Name: Pigment Violet 2

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An In-depth Technical Guide to Pigment Violet 2

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pigment Violet 2 (PV2), also known by its Colour Index name C.I. 45175:1, is a synthetic organic pigment belonging to the triarylcarbonium (xanthene) class. It is a bright, reddish-purple pigment valued for its high color strength and good fastness properties. While primarily utilized in industrial applications such as printing inks, paints, and plastics, its chemical structure and properties are of interest to researchers in various fields, including materials science and toxicology. This guide provides a comprehensive overview of the chemical structure, properties, synthesis, and analysis of **Pigment Violet 2**.

Chemical Structure and Identification

The core structure of **Pigment Violet 2** is a xanthene dye, specifically an ethyl ester of Rhodamine B. The vibrant color arises from the extensive delocalized positive charge across the triarylcarbonium system. In its commercial form as a pigment, this cationic dye is precipitated with a complex inorganic heteropolyacid, typically a phosphotungstomolybdic acid. This process, known as "laking," renders the dye insoluble, a key characteristic of a pigment.^[1]

This dual nature leads to two common representations of its chemical formula:

- Organic Cation: $C_{30}H_{36}N_2O_3$ [2][3]
- Pigment Complex: $C_{120}H_{141}MoN_8O_{23}PW$ [4][5]

The significant difference in molecular weight and formula reflects the inclusion of the large, complex counter-ion in the pigment form.

Key Identification Parameters:

Parameter	Value
Chemical Name	3,6-Bis(diethylamino)-9-[2-(ethoxycarbonyl)phenyl]xanthylum molybdatetungstatephosphate [3]
CAS Number	1326-04-1 [2]
Colour Index	C.I. Pigment Violet 2 (45175:1) [2]
Chemical Class	Triarylcarbonium (Xanthene) [2]

Physicochemical and Fastness Properties

Pigment Violet 2 exhibits a range of properties that make it suitable for various applications. The following tables summarize the key quantitative data available for this pigment.

Table 1: Physicochemical Properties

Property	Value
Molecular Weight (Organic Cation)	472.62 g/mol [3]
Molecular Weight (Pigment Complex)	2374.2 g/mol [4]
Appearance	Violet Powder [4]
Density	1.7 - 1.8 g/cm ³ [2][3]
pH Value	5.0 - 8.0 [2]
Oil Absorption	40 - 55 g/100g [6]

Table 2: Fastness and Resistance Properties

Property	Rating/Value
Light Fastness (BWS)	4 - 5
Heat Resistance	160 °C[2]
Water Resistance	4
Oil Resistance	3[2]
Acid Resistance	3 - 5[2][6]
Alkali Resistance	3 - 4[2][6]
Solvent Resistance	Good[4]

(Note: Fastness properties are typically rated on a scale of 1 to 5 or 1 to 8, where a higher number indicates better fastness.)

Experimental Protocols

Synthesis of Pigment Violet 2

While detailed, proprietary industrial synthesis protocols are not publicly available, the general manufacturing process for **Pigment Violet 2** involves a two-step procedure. The first step is the synthesis of the dye cation, followed by its precipitation to form the insoluble pigment.

Step 1: Synthesis of the Triarylcarbonium Dye (Rhodamine B Ethyl Ester)

The synthesis of the organic cation of **Pigment Violet 2** is analogous to the esterification of Rhodamine B. A representative laboratory-scale procedure for a similar esterification is as follows:

- Materials: Rhodamine B, absolute ethanol, acetyl chloride.
- Procedure:
 - A mixture of Rhodamine B and absolute ethanol is stirred in a reaction vessel.

- Acetyl chloride is added dropwise to the stirred mixture. This generates anhydrous hydrogen chloride in situ, which catalyzes the esterification.^[7]
- The reaction mixture is heated (e.g., to 50-60 °C) under an inert atmosphere (e.g., argon) for several hours to days. The progress of the reaction can be monitored by thin-layer chromatography (TLC).^[7]
- Upon completion, the solvent is removed under reduced pressure to yield the crude Rhodamine B ethyl ester.^[7]

Step 2: Precipitation of the Pigment

The crude dye is then "laked" or precipitated using a heteropolyacid.

- Materials: Crude Rhodamine B ethyl ester, phosphotungstomolybdic acid solution, water.
- Procedure:
 - The crude dye is dissolved in water.
 - A solution of phosphotungstomolybdic acid is added to the dye solution with stirring.
 - The insoluble **Pigment Violet 2** precipitates out of the solution.
 - The precipitate is then filtered, washed thoroughly with water to remove any unreacted starting materials and excess acid, and dried.
 - The dried pigment may undergo further processing, such as grinding or milling, to achieve the desired particle size and dispersibility.

Analytical Characterization

The characterization of triarylcarbonium pigments like **Pigment Violet 2** often employs advanced analytical techniques.

- Pyrolysis-Gas Chromatography/Mass Spectrometry (Py-GC/MS): This is a powerful technique for the identification of synthetic organic pigments in complex matrices like paints. The pigment is thermally decomposed (pyrolyzed), and the resulting fragments are

separated by gas chromatography and identified by mass spectrometry. The fragmentation pattern provides a chemical fingerprint for the original pigment.[8][9][10]

- Secondary Ion Mass Spectrometry with MeV Primary Ions (MeV SIMS): This high-sensitivity surface analytical technique can identify organic colorants with minimal fragmentation. It is particularly useful for distinguishing between pigments, lakes, and toners by detecting the molecular ions of the organic component and characteristic ions from the inorganic precipitating agents (e.g., WO_3^- and MoO_3^- from the heteropolyacid).[11][12]

Toxicological Profile

Pigment Violet 2 is generally considered to have low acute toxicity. However, as with many fine powders, it can cause mechanical irritation to the eyes and respiratory tract upon contact or inhalation.[4]

- Acute Toxicity: Oral toxicity tests have not shown significant acute toxicity.[13]
- Skin and Eye Irritation: May cause mild irritation. The safety data sheet for **Pigment Violet 2** recommends wearing protective gloves and eye protection during handling.[5]
- Genotoxicity and Carcinogenicity: Studies on related colorants have not shown genotoxic or carcinogenic effects in bacterial assays or skin application studies in mice.[13]

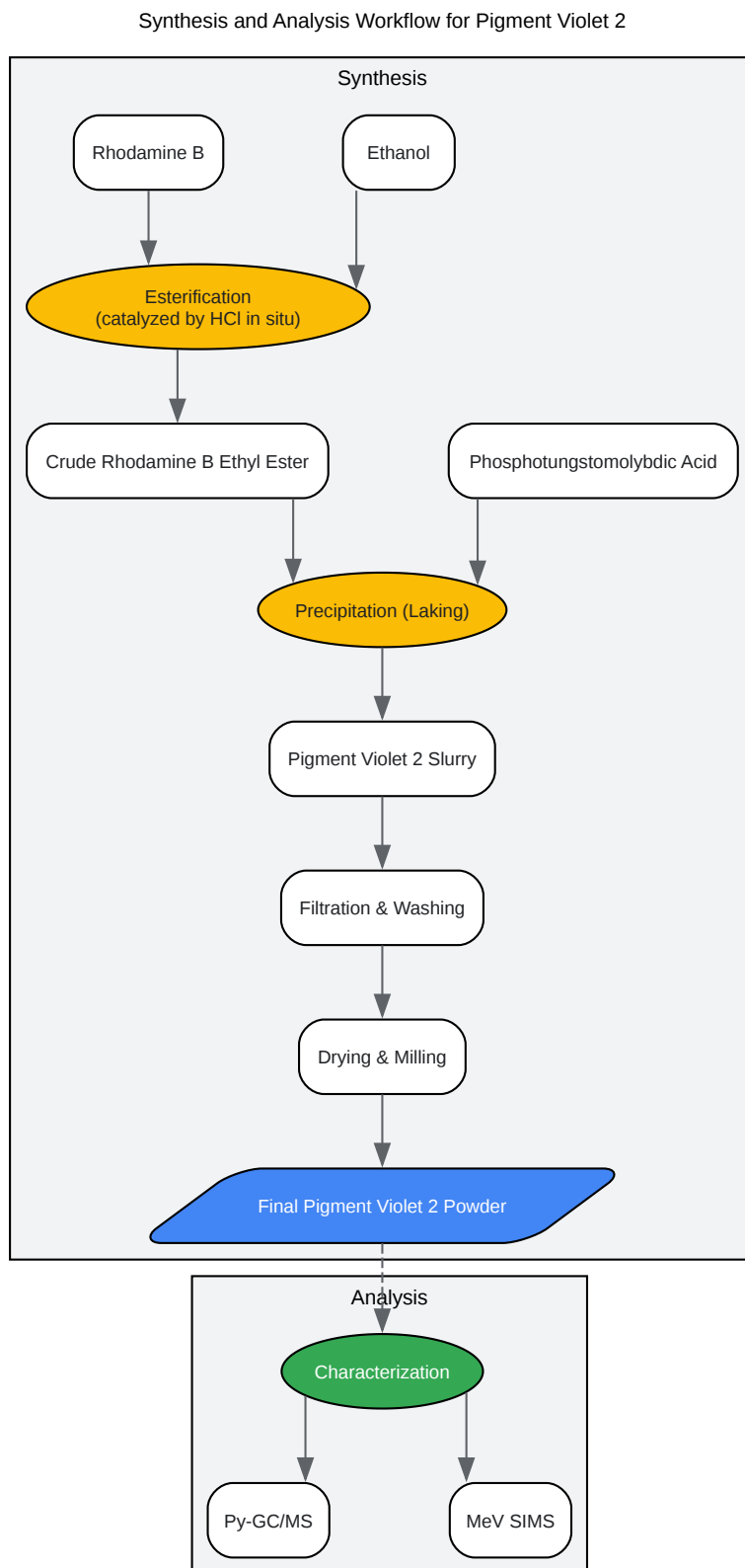
It is important to consult the specific Safety Data Sheet (SDS) for detailed handling and safety information.

Biological Interactions and Signaling Pathways

There is currently no scientific literature available that describes specific signaling pathways or biological interaction mechanisms for **Pigment Violet 2**. Its primary use as an insoluble industrial pigment, coupled with its low toxicity profile, suggests that it is not designed for and is unlikely to have significant specific biological activity. The focus of safety studies has been on its potential for irritation and any long-term effects from occupational exposure, rather than on specific molecular interactions within biological systems.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the synthesis and analysis of **Pigment Violet 2**.



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Caption: General workflow for the synthesis and analysis of **Pigment Violet 2**.

Conclusion

Pigment Violet 2 is a commercially important colorant with a well-defined chemical structure based on a triarylcarbonium dye laked with a heteropolyacid. Its physicochemical properties, particularly its high color strength and good resistance, make it suitable for a range of industrial applications. While detailed biological interaction studies are lacking, its toxicological profile indicates low acute toxicity. The synthesis and analytical characterization of this pigment involve standard organic chemistry procedures and advanced analytical techniques, respectively. This guide provides a foundational understanding of **Pigment Violet 2** for professionals in research and development.

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